

# 1,4-Bis(2-bromoethoxy)benzene molecular weight and formula

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## Compound of Interest

Compound Name: 1,4-Bis(2-bromoethoxy)benzene

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## Technical Guide: 1,4-Bis(2-bromoethoxy)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **1,4-Bis(2-bromoethoxy)benzene**. This document is intended for an audience with a background in chemistry and laboratory practices.

## Core Compound Data

**1,4-Bis(2-bromoethoxy)benzene** is an aromatic organic compound. It is characterized by a central benzene ring substituted with two bromoethoxy groups at the para positions. This structure makes it a useful intermediate in organic synthesis.[1]

| Property          | Value                                | Source  |
|-------------------|--------------------------------------|---|
| Molecular Formula | $C_{10}H_{12}Br_2O_2$                | <a href="#">[2]</a> <a href="#">[3]</a>                     |
| Molecular Weight  | 324.01 g/mol                         | <a href="#">[2]</a>   |
| CAS Number        | 5471-84-1                            | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Appearance        | White to Off-White<br>Solid/Crystals | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Melting Point     | 72-73 °C                             | <a href="#">[1]</a>   |
| Purity            | Typically ≥98%                       | <a href="#">[3]</a> <a href="#">[5]</a>                     |

## Potential Applications

Due to its bifunctional nature, with two reactive bromo groups, **1,4-Bis(2-bromoethoxy)benzene** serves as a valuable building block in several areas of chemical research:

- **Organic Synthesis:** The bromo groups can readily participate in various substitution and coupling reactions, making it a key intermediate for constructing more complex molecules.[\[1\]](#) [\[3\]](#)
- **Materials Science:** It is used in the preparation of conjugated polymers and liquid crystalline materials.[\[3\]](#)[\[4\]](#) These materials have potential applications in electronics, such as in organic semiconductors and OLEDs.[\[3\]](#)
- **Supramolecular Chemistry:** The rigid aromatic core and reactive ends are suitable for the synthesis of macrocyclic compounds and other supramolecular structures.[\[3\]](#)

## Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis and analysis of **1,4-Bis(2-bromoethoxy)benzene** based on standard organic chemistry techniques.

### Synthesis of 1,4-Bis(2-bromoethoxy)benzene

This procedure is adapted from a similar synthesis of 1,2-bis(2-bromoethoxy)benzene.[\[6\]](#)

**Materials:**

- Hydroquinone
- Sodium hydroxide (NaOH)
- Ethanol
- 1,2-Dibromoethane
- Ethyl acetate
- Anhydrous Magnesium Sulfate ( $MgSO_4$ )

**Procedure:**

- In a round-bottom flask, dissolve hydroquinone and sodium hydroxide in ethanol.
- Stir the mixture at 50°C for approximately 2 hours.
- Slowly add 1,2-dibromoethane dropwise to the reaction mixture.
- Reflux the resulting solution for 12 hours.
- After reflux, remove the solvent under reduced pressure.
- Perform an aqueous workup by extracting the organic phase with water and then with ethyl acetate.
- Dry the combined organic extracts over anhydrous  $MgSO_4$ .
- Filter the solution and remove the solvent to yield the crude product.
- Recrystallize the crude product from a suitable solvent to obtain pure **1,4-Bis(2-bromoethoxy)benzene**.

## Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a primary method for the identification and quantification of benzene-containing compounds.[7][8]

Instrumentation:

- Gas Chromatograph (GC) equipped with a suitable capillary column.
- Mass Spectrometer (MS) detector (e.g., single quadrupole or triple quadrupole).[8]

Sample Preparation:

- Dissolve a small amount of the synthesized **1,4-Bis(2-bromoethoxy)benzene** in a volatile organic solvent (e.g., dichloromethane or hexane).
- If analyzing from a complex matrix, a suitable extraction method like Soxhlet or pressurized liquid extraction may be necessary.[8]
- Concentrate the sample to a suitable volume for GC injection.[8]

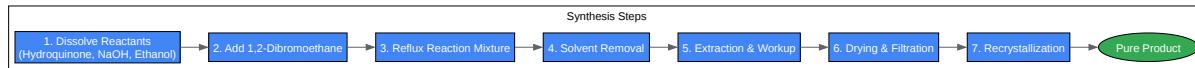
GC-MS Parameters (General):

- Injection Mode: Split/Splitless
- Carrier Gas: Helium
- Oven Temperature Program: A temperature gradient is programmed to ensure separation of the analyte from any impurities.
- MS Ionization Mode: Electron Ionization (EI)
- Mass Analyzer: Scan mode to identify the compound, followed by selected ion monitoring (SIM) for quantification.

The resulting mass spectrum is expected to show a characteristic molecular ion cluster due to the isotopic pattern of the two bromine atoms ( $^{79}\text{Br}$  and  $^{81}\text{Br}$ ).[8]

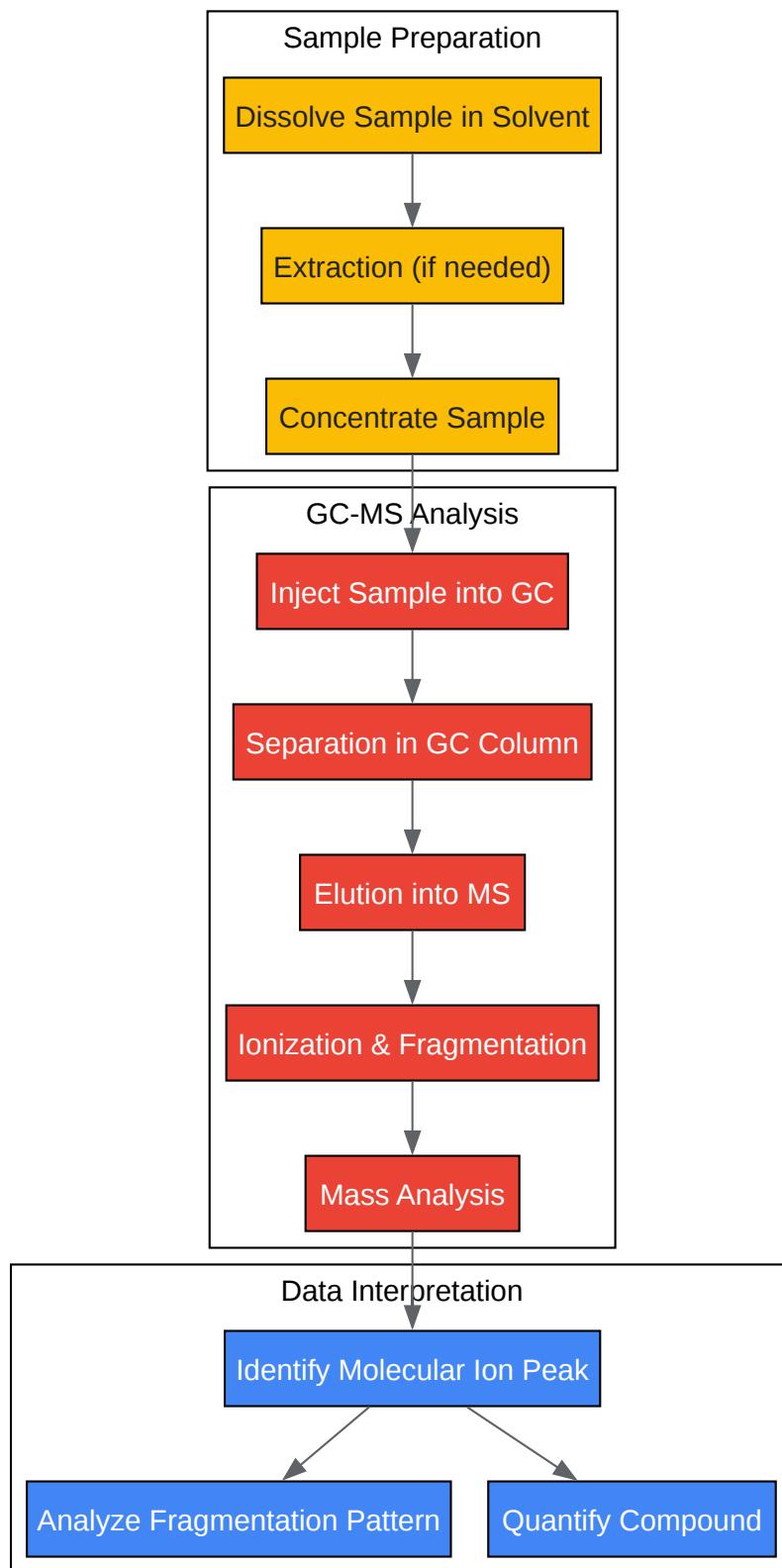
## Visualized Workflows

The following diagrams illustrate the logical flow of the synthesis and analysis processes.



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Caption: A logical workflow for the synthesis of **1,4-Bis(2-bromoethoxy)benzene**.

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Caption: An experimental workflow for the GC-MS analysis of **1,4-Bis(2-bromoethoxy)benzene**.

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